

# potential off-target effects of TPU-0037A

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## Compound of Interest

Compound Name: TPU-0037A

Cat. No.: B563020

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## Technical Support Center: TPU-0037A

Notice: Information regarding the potential off-target effects of **TPU-0037A** is not available in the public domain. Current research primarily focuses on its properties as an antibiotic. The following information is based on its known mechanism of action and safety profile as an antibiotic.

## Frequently Asked Questions (FAQs)

Q1: What is **TPU-0037A**?

**TPU-0037A** is an antibiotic that is a congener of lydicamycin.<sup>[1][2][3]</sup> It is effective against Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).<sup>[1][3][4][5][6]</sup>

Q2: What is the primary mechanism of action of **TPU-0037A**?

As a congener of lydicamycin, **TPU-0037A** is believed to exert its antibiotic effect through the inhibition of bacterial processes. It has been shown to be highly active against MRSA.<sup>[4][5]</sup> Additionally, it is structurally related to the neurotoxic agent Antibiotic BN 4515N, suggesting potential effects on nerve cell development, though this is not its primary characterized function.<sup>[4][5]</sup>

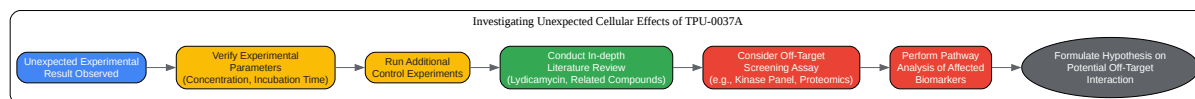
Q3: Is there any information on the off-target effects of **TPU-0037A** in human cells?

Currently, there is no publicly available research detailing the specific off-target effects of **TPU-0037A** in human cells. The term "off-target effects" typically refers to the unintended interactions of a drug with proteins or pathways other than its intended target, which is a significant concern for targeted therapies like kinase inhibitors or gene-editing tools.<sup>[7][8][9][10]</sup> Since **TPU-0037A** is characterized as an antibiotic, research has likely centered on its antibacterial activity and selectivity against bacterial versus mammalian cells.

## Troubleshooting Guide

As there is no documented information on the off-target effects of **TPU-0037A**, a conventional troubleshooting guide for experimental issues related to such effects cannot be provided. Researchers encountering unexpected results in their experiments with **TPU-0037A** should consider the following general troubleshooting steps.

### Experimental Workflow for Investigating Unexpected Effects



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Caption: A logical workflow for troubleshooting unexpected experimental outcomes when using **TPU-0037A**.

## Data on Antibacterial Activity

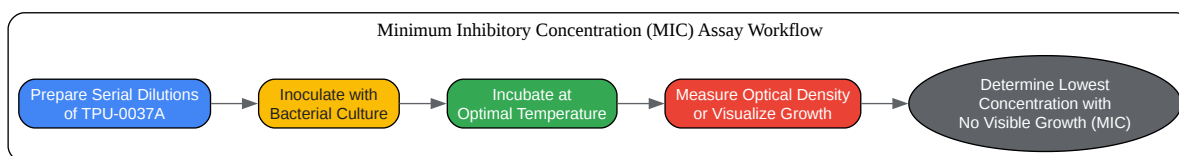
While data on off-target effects is unavailable, the following table summarizes the known antibacterial activity of **TPU-0037A**.

Bacterial Strain	Minimum Inhibitory Concentration (MIC) (µg/mL)	Reference
Methicillin-resistant <i>S. aureus</i> (MRSA)	1.56 - 12.5	[1][3]
<i>B. subtilis</i>	1.56 - 12.5	[1][3]
<i>M. luteus</i>	1.56 - 12.5	[1][3]
<i>E. coli</i>	>50	[1][3]
<i>P. mirabilis</i>	>50	[1][3]
<i>P. vulgaris</i>	>50	[1][3]
<i>P. aeruginosa</i>	>50	[1][3]

## Experimental Protocols

Detailed experimental protocols for assessing the off-target effects of **TPU-0037A** are not available. However, for researchers interested in evaluating the antibacterial properties of **TPU-0037A**, a standard Minimum Inhibitory Concentration (MIC) assay protocol is outlined below.

### General MIC Assay Protocol



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Caption: A simplified workflow for determining the Minimum Inhibitory Concentration (MIC) of **TPU-0037A**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. caymanchem.com [caymanchem.com]
- 4. usbio.net [usbio.net]
- 5. Antibiotic TPU-0037-A - Cfm Oskar Tropitzsch GmbH [cfmot.de]
- 6. scbt.com [scbt.com]
- 7. Off-target effects in CRISPR-Cas genome editing for human therapeutics: Progress and challenges - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. dovepress.com [dovepress.com]
- 10. Off-target interactions in the CRISPR-Cas9 Machinery: mechanisms and outcomes - PubMed [pubmed.ncbi.nlm.nih.gov]
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